

Chemical structure and properties of Bodilisant

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Compound of Interest

Compound Name: *Bodilisant*

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In-depth Technical Guide: Bodilisant

An Overview of the Chemical Structure, Properties, and Methodologies of a Promising Fluorescent Probe

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bodilisant, identified chemically as 8-[4-(3-Piperidin-1-yl-propoxy)-phenyl]-4,4-difluoro-4-bora-3a,4a-diaza-s-indacene and registered under ChEMBL ID ChEMBL2323582, is a fluorescent dye belonging to the boron-dipyrromethene (BODIPY) class of compounds. This technical guide provides a comprehensive overview of the chemical structure, known properties, and relevant experimental methodologies associated with **Bodilisant** and its core structure. Due to the limited availability of specific experimental data for **Bodilisant** in publicly accessible literature, this guide draws upon established knowledge of closely related 8-aryl-BODIPY derivatives to present a predictive and informative resource for researchers. The methodologies and data presented herein are based on established protocols for the synthesis, characterization, and application of this class of fluorophores.

Chemical Structure and Properties

Bodilisant is characterized by a central BODIPY core, which is a highly fluorescent and photostable scaffold. The key feature of **Bodilisant** is the 8-phenyl substituent, which is further functionalized with a 3-(piperidin-1-yl)propoxy chain. This side chain can influence the dye's solubility and potential biological interactions.

The general class of 8-substituted BODIPY dyes are recognized as intensive fluorescent molecular rotors.[1] The photophysical properties of these dyes, including their fluorescence intensity, can be significantly influenced by the viscosity of the surrounding solvent.[1] Minor alterations to the substituent at the 8-position generally do not have a major impact on the spectral properties.[1]

Physicochemical Properties

While specific, experimentally determined physicochemical data for **Bodilisant** is not readily available in the cited literature, the properties of similar 8-aryl-BODIPY compounds can provide a strong indication of its expected characteristics.

Property	Predicted Value/Characteristic	Rationale/Reference
Molecular Formula	C ₂₇ H ₃₄ BF ₂ N ₃ O	Based on chemical structure.
Appearance	Likely a colored solid	Common for BODIPY dyes.
Solubility	Soluble in common organic solvents (e.g., dichloromethane, DMSO, methanol). The piperidinyloxy group may confer some aqueous solubility, particularly at acidic pH.	General solubility of BODIPY dyes and the nature of the side chain.[2]
Photostability	High	A characteristic feature of the BODIPY core.

Spectroscopic Properties

The spectroscopic properties of 8-aryl-BODIPY dyes are well-documented. They typically exhibit strong absorption and emission in the visible spectrum with narrow bandwidths.

Parameter	Expected Range (in Dichloromethane)	Reference
Absorption Maximum (λ_{abs})	~502 nm	[3]
Emission Maximum (λ_{em})	516 - 528 nm	[3]
Molar Extinction Coefficient (ϵ)	High (typically > 80,000 $\text{M}^{-1}\text{cm}^{-1}$)	General property of BODIPY dyes.
Fluorescence Quantum Yield (Φ_F)	High	General property of BODIPY dyes.

Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and characterization of 8-aryl-BODIPY dyes like **Bodilisant**. These are based on established methods in the scientific literature.

Synthesis of 8-Aryl-BODIPY Core

A common method for the synthesis of 8-substituted BODIPY dyes is through a Meerwein arylation reaction.[2][4]

Materials:

- 8-methylthio-BODIPY precursor
- Aryl diazonium salt corresponding to the desired 8-aryl group
- Solvent (e.g., Dichloromethane)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- Dissolve the 8-methylthio-BODIPY precursor in the chosen solvent under an inert atmosphere.
- Add the aryl diazonium salt to the solution. The reaction can be initiated by photo-catalysis. [\[2\]](#)[\[4\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction and purify the crude product using column chromatography on silica gel.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Characterization of Photophysical Properties

Instrumentation:

- UV-Vis Spectrophotometer
- Fluorometer
- Integrating sphere for quantum yield measurements

Procedure:

- Prepare dilute solutions of the BODIPY dye in various solvents of interest (e.g., dichloromethane, methanol, DMSO).
- Absorption Spectroscopy: Record the absorption spectrum of each solution to determine the absorption maximum (λ_{abs}) and the molar extinction coefficient (ϵ) using the Beer-Lambert law.
- Fluorescence Spectroscopy: Excite the sample at its absorption maximum and record the emission spectrum to determine the emission maximum (λ_{em}).
- Quantum Yield Determination: Measure the fluorescence quantum yield relative to a well-characterized standard (e.g., 9,10-diphenylethynylanthracene in cyclohexane, $\Phi = 1.00$).[\[3\]](#)

Potential Applications and Signaling Pathways

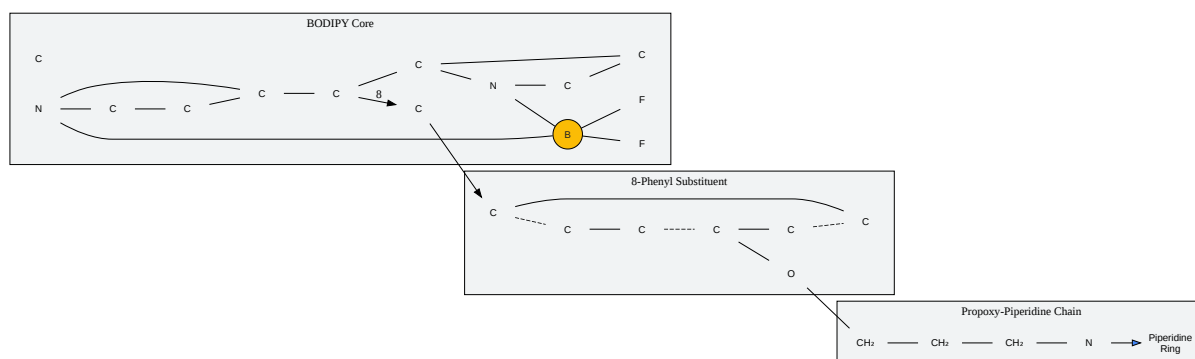
The functionalization of the 8-phenyl ring of **Bodilisant** with a piperidinyloxy group suggests its potential use as a fluorescent probe in biological systems. The nitrogen atom in the piperidine ring can be protonated, making the dye's properties potentially sensitive to pH. Furthermore, this moiety could be involved in specific interactions with biological targets.

While a specific signaling pathway involving **Bodilisant** has not been elucidated, its structural features suggest several potential applications where it could be used to probe cellular processes. For example, it could be used in:

- **Fluorescence Microscopy:** To visualize specific cellular compartments or molecules, depending on its localization properties.
- **Flow Cytometry:** As a fluorescent label for cells.
- **High-Throughput Screening:** To identify molecules that interact with a target that **Bodilisant** is designed to bind to.

Visualizations

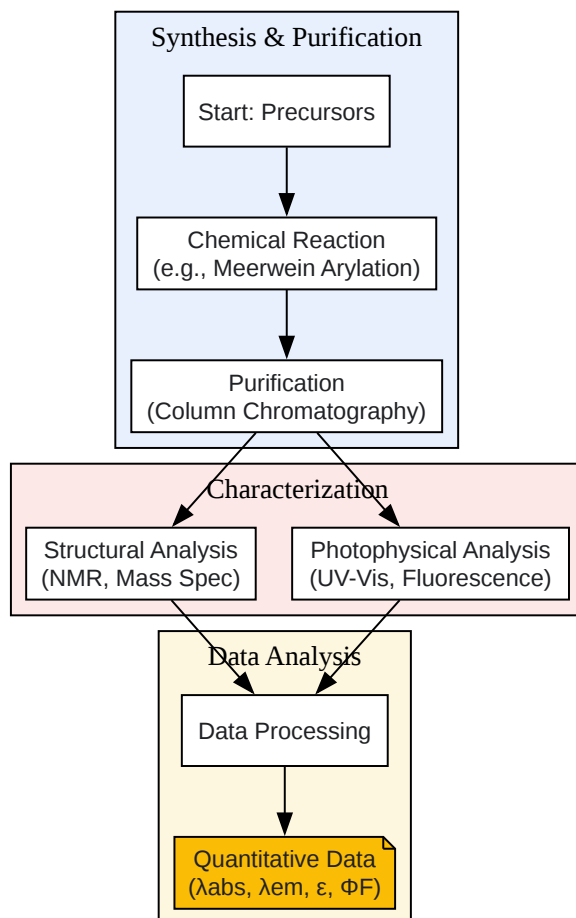
Chemical Structure of Bodilisant



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Caption: Chemical structure of **Bodilisant**.

Generalized Experimental Workflow for BODIPY Dye Characterization



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Caption: Experimental workflow for BODIPY dye synthesis and characterization.

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References

- [1. Fluorescent Properties of 8-Substituted BODIPY Dyes: Influence of Solvent Effects - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. biorxiv.org \[biorxiv.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. biorxiv.org \[biorxiv.org\]](#)
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